

An In-depth Technical Guide to Ent-pimarane Diterpenoids from Medicinal Plants

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Compound of Interest

Compound Name:	Pimarane
Cat. No.:	B1242903

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Introduction

Ent-**pimarane** diterpenoids are a class of naturally occurring chemical compounds characterized by a tricyclic skeleton. Found in a variety of medicinal plants, these molecules have garnered significant attention from the scientific community due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of ent-**pimarane** diterpenoids, focusing on their sources, isolation, and biological activities, with a special emphasis on their anti-inflammatory, cytotoxic, and antimicrobial properties. Detailed experimental protocols and mechanistic insights into their modes of action are also presented to aid researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

Sources of Ent-pimarane Diterpenoids

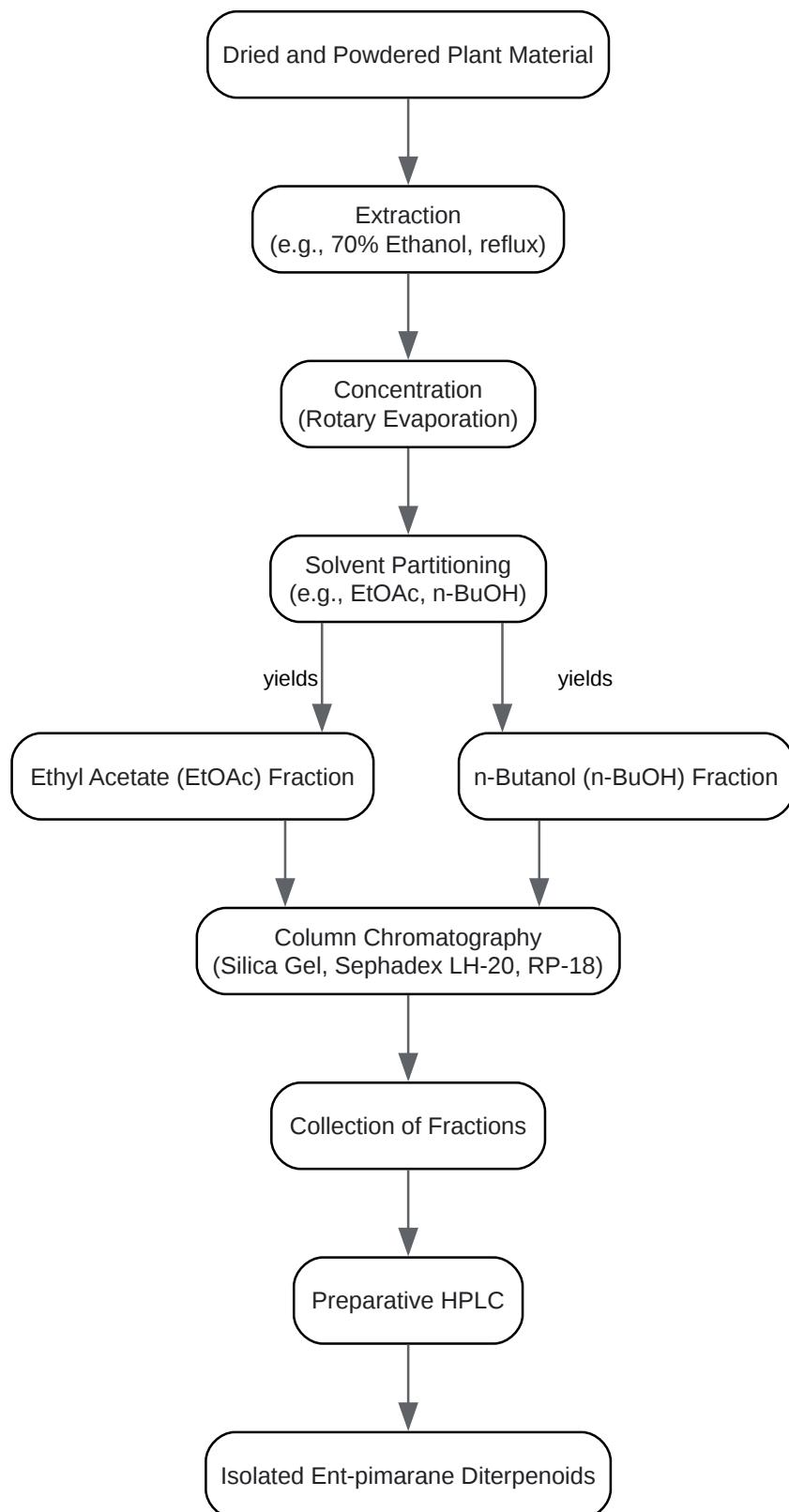
Ent-**pimarane** diterpenoids have been isolated from a range of medicinal plants across different families. Some of the notable plant sources include:

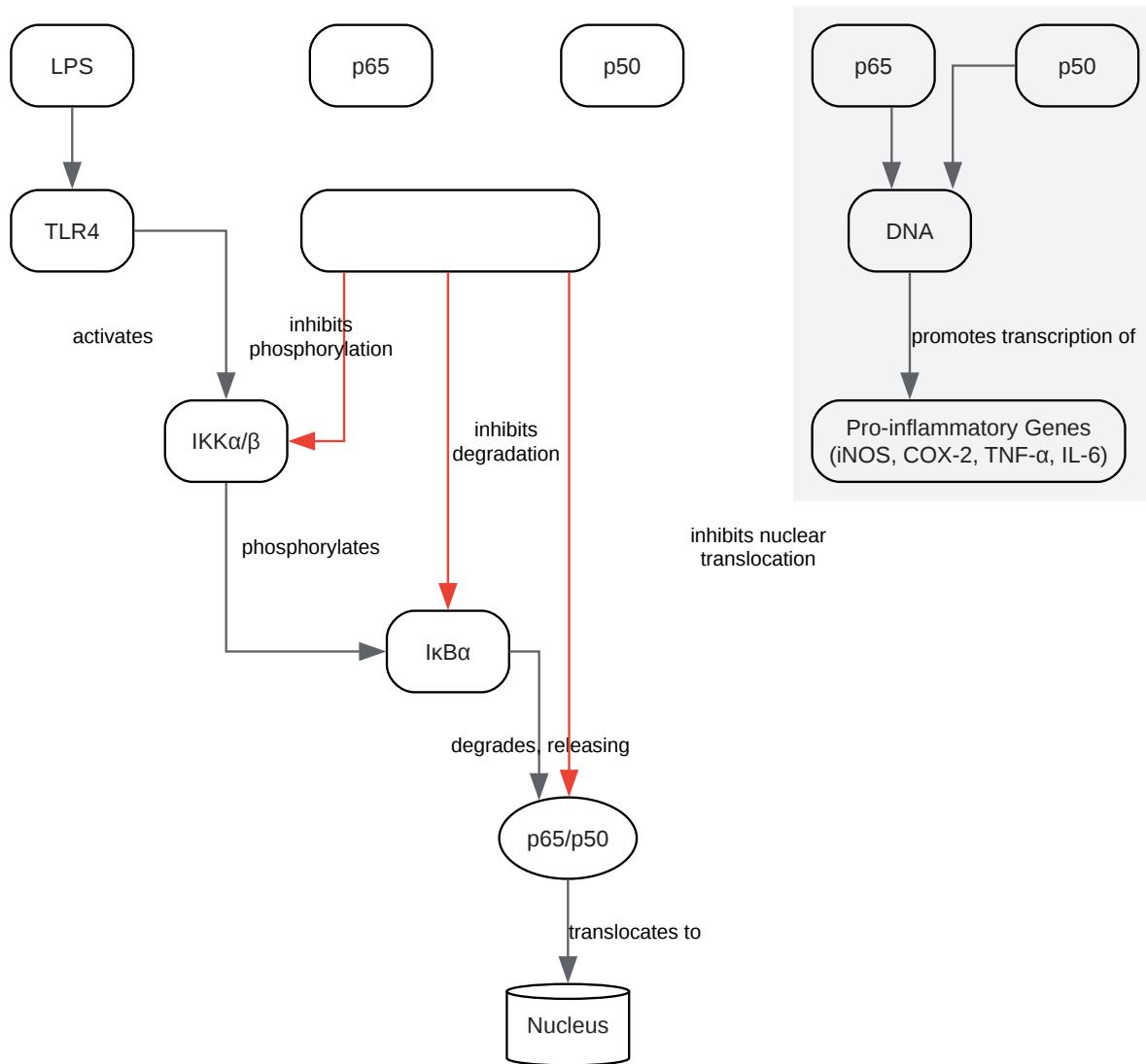
- Siegesbeckia species: Plants belonging to the genus Siegesbeckia, such as *S. pubescens*, *S. orientalis*, and *S. glabrescens*, are rich sources of ent-**pimarane** diterpenoids. These plants have a long history of use in traditional medicine for treating inflammatory conditions. [\[1\]](#)[\[2\]](#)

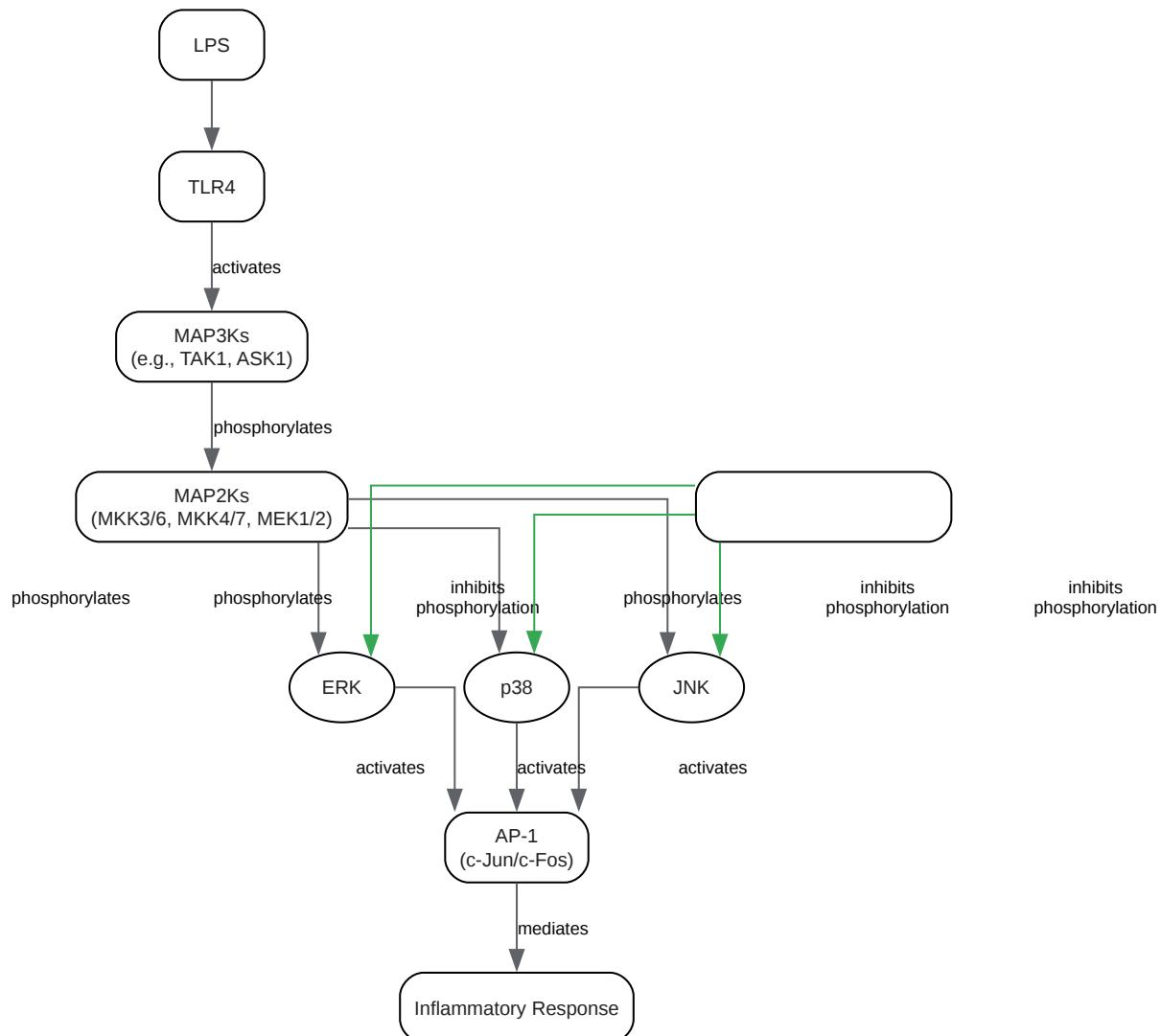
- Kaempferia species: Various species of the Kaempferia genus, including *K. champasakensis*, are known to produce **pimarane**-type diterpenoids with cytotoxic activities. [\[3\]](#)
- Orthosiphon stamineus: This plant, commonly known as "cat's whiskers," is used in traditional medicine for its diuretic and anti-inflammatory properties and has been found to contain **pimarane**-type diterpenes.
- Croton species: Plants from the Croton genus have also been identified as sources of ent-**pimarane** diterpenoids.

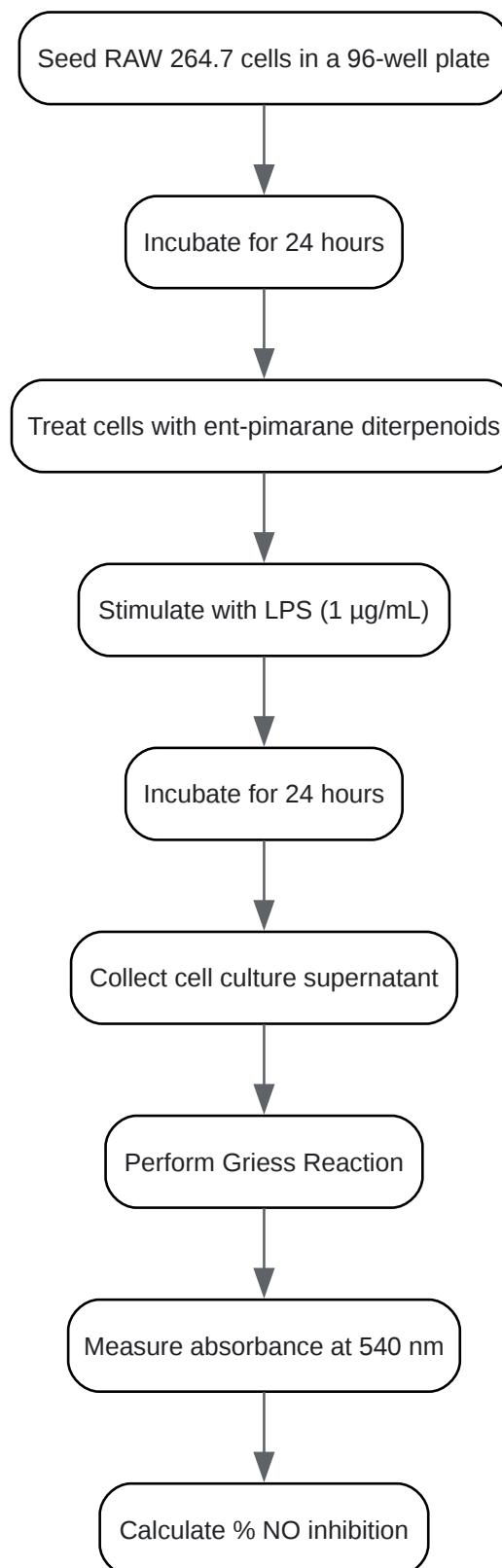
Isolation and Purification of Ent-pimarane Diterpenoids

The isolation of ent-**pimarane** diterpenoids from plant material is a multi-step process that involves extraction, fractionation, and chromatography. A general workflow for this process is outlined below.







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References

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